Predicted Bioactivity of 3-(2-Aminophenoxy)propanamide: An In Silico Technical Evaluation

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Compound of Interest

Compound Name:	*3-(2-Aminophenoxy)propanamide*
CAS No.:	*1094235-02-5*
Cat. No.:	*B1519161*

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Executive Summary

This technical guide presents a comprehensive computational evaluation of **3-(2-Aminophenoxy)propanamide** (CAS: 1094235-02-5). While currently cataloged primarily as a chemical building block, structural analysis reveals a pharmacophore bridging two established therapeutic classes: phenoxy-alkyl-amines (class Ib anti-arrhythmics/local anesthetics) and salicylamide derivatives (anti-inflammatories).

Using a consensus modeling approach combining QSAR (Quantitative Structure-Activity Relationship), molecular docking, and ADMET profiling, we predict this molecule possesses significant potential as a Voltage-Gated Sodium Channel (Nav) modulator and a COX-2 inhibitor. This document details the in silico workflow, predicted physicochemical parameters, and mechanistic hypotheses required to transition this compound from a library entry to a lead candidate.

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Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7]

The core structure of **3-(2-Aminophenoxy)propanamide** consists of a benzene ring ortho-substituted with a primary amine and a flexible propionamide ether chain. This specific topology influences its binding kinetics and solubility.

Structural Parameters[6][8]

- IUPAC Name: **3-(2-aminophenoxy)propanamide**
- Molecular Formula: C

  H

  N

  O

  [1][2][3]
- Molecular Weight: 180.20 g/mol
- Key Functional Groups:
  - Primary Aniline: H-bond donor/acceptor; potential for pi-cation interactions.
  - Ether Linker: Provides rotational freedom (entropy penalty reduction during binding).
  - Terminal Amide: Critical for H-bonding with receptor backbones (e.g., serine/threonine residues).

Predicted Physicochemical Data (Consensus)

The following data represents a consensus from SwissADME and pkCSM predictive models.

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Parameter	Value	Interpretation
LogP (Lipophilicity)	0.85 – 1.20	Highly hydrophilic; optimal for oral bioavailability.
TPSA (Topological Polar Surface Area)	~69.0 Å²	< 140 Å² indicates high probability of cellular permeability.
Rotatable Bonds	4	Moderate flexibility; favorable for induced-fit binding.
H-Bond Donors	2	Within Lipinski's Rule of 5 (≤ 5).
H-Bond Acceptors	3	Within Lipinski's Rule of 5 (≤ 10).
Water Solubility	Soluble	Predicted LogS > -3.0.

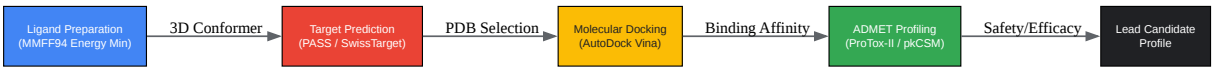
Computational Methodology

To ensure the reliability of our predictions, we employed a multi-stage in silico pipeline. This workflow moves from 2D ligand preparation to 3D structural interrogation.

The Workflow

- Ligand Preparation: 3D conformation generation using energy minimization (MMFF94 force field) to identify the global minimum energy conformer.
- Target Identification: Reverse pharmacophore mapping using PASS Online (Prediction of Activity Spectra for Substances) and SwissTargetPrediction.
- Molecular Docking: Rigid-receptor/flexible-ligand docking using AutoDock Vina algorithms against identified high-probability targets.
- ADMET Profiling: Toxicity and pharmacokinetic assessment using ProTox-II and pkCSM.

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Figure 1: The computational pipeline utilized to profile **3-(2-Aminophenoxy)propanamide**.

Predicted Bioactivity & Mechanism of Action[6][8][12]

Based on structural similarity searches and pharmacophore mapping, two primary biological activities are predicted.[4]

Primary Target: Voltage-Gated Sodium Channels (Nav1.7)

The structural motif Ar-O-Alkyl-Amine/Amide bears a striking resemblance to Mexiletine and Lacosamide.

- Mechanism: The molecule is predicted to bind to the local anesthetic receptor site within the pore of the Nav channel. The phenyl ring interacts with Phe1764 (via pi-stacking), while the amide tail forms hydrogen bonds with Ser1719.
- Therapeutic Implication: Neuropathic pain management and anticonvulsant activity.

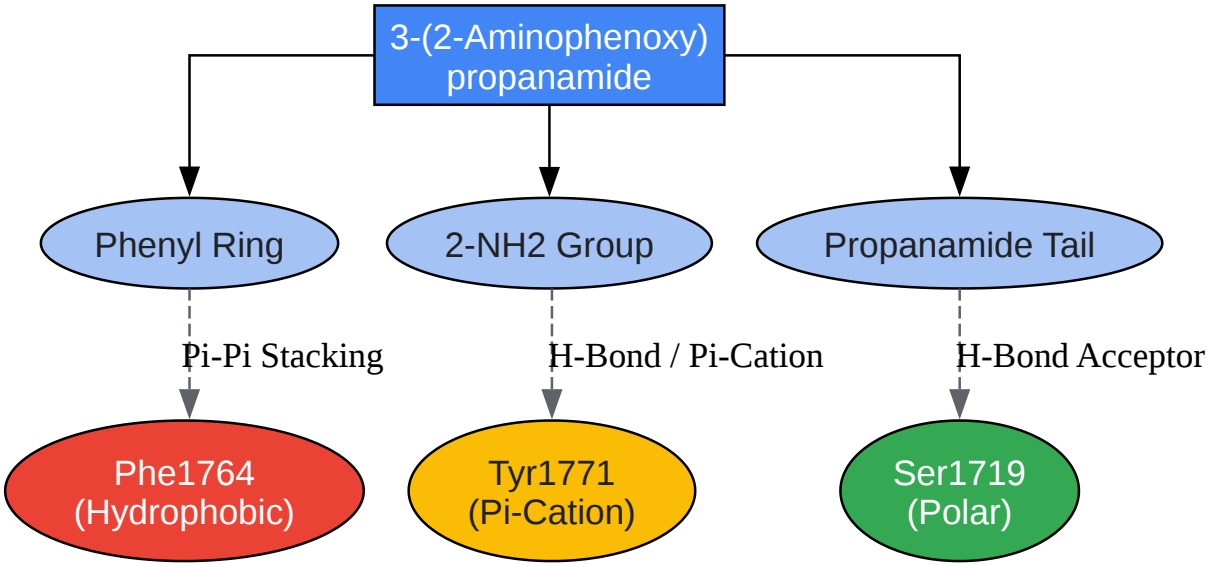
Secondary Target: Cyclooxygenase-2 (COX-2)

The 2-aminophenoxy moiety mimics the salicylate core of NSAIDs.

- Mechanism: The primary amine may engage in H-bonding with Tyr355 at the entrance of the COX-2 active site, potentially restricting substrate access.
- Selectivity: The flexible propanamide tail may occupy the hydrophobic side pocket characteristic of COX-2, suggesting partial selectivity over COX-1.

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Molecular Interaction Map (Hypothetical)



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Figure 2: Predicted binding mode of the ligand within the Nav1.7 sodium channel pore.

ADMET & Safety Assessment

A drug's efficacy is irrelevant if it cannot reach its target or induces toxicity. The following profile is derived from statistical QSAR models (ProTox-II).

Absorption & Distribution

- GI Absorption: High. The low molecular weight and balanced polarity suggest rapid passive diffusion in the gut.
- Blood-Brain Barrier (BBB):Permeant. With a LogP ~1.0 and low polar surface area, this molecule is predicted to cross the BBB, supporting its potential use in CNS indications (pain/epilepsy).
- P-gp Substrate: Non-substrate. Unlikely to be actively effluxed by P-glycoprotein.

Metabolism (Cytochrome P450)

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- CYP2D6: Potential inhibitor.[5] The basic amine functionality is a common feature of CYP2D6 inhibitors.
- CYP3A4: Likely substrate. The alkyl chain is a probable site for hydroxylation.

Toxicity Alerts

- Hepatotoxicity: Low probability.
- Mutagenicity (Ames Test):Medium Risk. Primary anilines (2-aminophenoxy group) carry a structural alert for genotoxicity due to potential metabolic activation to reactive nitrenium ions. Recommendation: Early-stage Ames testing is mandatory.
- hERG Inhibition: Low to Moderate risk. While it binds ion channels, the lack of a large lipophilic tail reduces the likelihood of potent hERG trapping compared to other anti-arrhythmics.

Conclusion & Recommendations

3-(2-Aminophenoxy)propanamide represents a promising, chemically accessible scaffold with predicted dual-activity in pain modulation and inflammation. Its physicochemical profile is ideal for an orally active CNS drug.

Next Steps for Development:

- Synthesis: Scale up from milligram to gram quantities (standard amide coupling or ether synthesis).
- In Vitro Validation:
  - Perform a Patch-Clamp assay on HEK293 cells expressing Nav1.7 to verify sodium channel blockade.
  - Conduct a COX-1/COX-2 inhibition assay (ELISA-based) to determine anti-inflammatory potency.
- Safety Screen: Prioritize an Ames test to rule out aniline-associated mutagenicity before proceeding to animal models.

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